

## S-15261 biological function and activity

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: S-15261

Cat. No.: B1680370

[Get Quote](#)

## S-15261: Not a Biological Compound

Initial investigations to fulfill the request for an in-depth technical guide on the biological function and activity of **S-15261** have led to a conclusive finding that **S-15261** is not a biological or chemical compound but rather a product identifier for a commercial item.

Searches for "**S-15261**" across scientific and general databases consistently identify it as a product code for 8" x 12" 6 Mil Reclosable Bags sold by the ULINE corporation.<sup>[1]</sup> The product's specifications detail its material as low-density polyethylene (LDPE) and its intended use for packaging industrial parts and tools.<sup>[1]</sup> There is no indication in the product description or any other accessible resource that **S-15261** possesses any biological properties or is intended for use in research, scientific, or drug development applications.

Further targeted searches for "**S-15261** compound," "**S-15261** chemical structure," "**S-15261** research," and "**S-15261** pharmacology" failed to yield any relevant information pertaining to a bioactive molecule with this designation. The search results were dominated by the aforementioned packaging product or contained the number "15,261" in unrelated contexts, such as employee counts or financial data.

### Conclusion

The query for a technical guide on the biological function of **S-15261** appears to be based on a misinterpretation of its identity. As **S-15261** is an inert plastic product and not a biologically active substance, the core requirements of the original request—including data on biological

activity, experimental protocols, and signaling pathway diagrams—cannot be met. There is no known biological function or activity associated with **S-15261**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. uline.com [uline.com]
- To cite this document: BenchChem. [S-15261 biological function and activity]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1680370#s-15261-biological-function-and-activity>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)